

zinc carbonate basic chemical characterization

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Compound Focus: Zinc BiCarbonate

CAS No.: 5970-47-8

Cat. No.: S1533041

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Chemical and Physical Characterization

The table below summarizes the core technical data for zinc carbonate basic.

Property	Specification / Value
Chemical Name	Zinc Carbonate Basic, Basic Zinc Carbonate, Zinc Hydroxycarbonate [1]
CAS Number	5970-47-8 [1]
Molecular Formula	$Zn_5(OH)_6(CO_3)_2$ [1]
Standard Composition (as Zn, dry basis)	$\geq 57.5\%$ [1]
Loss on Ignition	25.0 - 28.0% [1]
Moisture Content	$\leq 2.5\%$ [1]
Heavy Metals (as Pb)	≤ 30 ppm [1]
Cadmium (Cd) Content	≤ 20 ppm [1]
Appearance	White, insoluble powder [1]

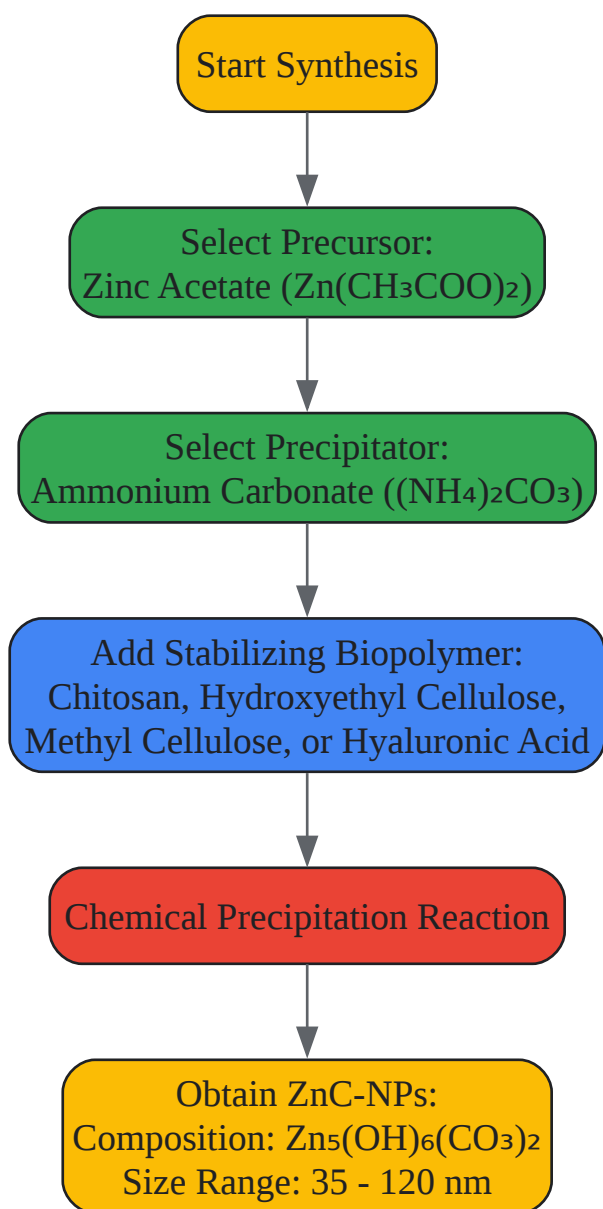
Property	Specification / Value
Natural Occurrence	Mineral hydrozincite [1]

Synthesis and Experimental Protocols

Recent studies have optimized synthesis protocols for creating zinc carbonate nanoparticles (ZnC-NPs) stabilized with biopolymers for enhanced medical use [2].

Synthesis Workflow for ZnC-NPs

The diagram below outlines the key stages in synthesizing stabilized zinc carbonate nanoparticles.



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Synthesis workflow for stabilized zinc carbonate nanoparticles

Detailed Protocol Parameters [2]:

- **Precursor:** Zinc acetate ($\text{Zn}(\text{CH}_3\text{COO})_2$) was identified as the optimal precursor.
- **Precipitator:** Ammonium carbonate ($(\text{NH}_4)_2\text{CO}_3$) was the optimal precipitating agent.
- **Stoichiometry:** Use a **stoichiometric ratio** of the precursor and precipitator.
- **Stabilizing Agents:** Biopolymers like **chitosan, hydroxyethyl cellulose, methyl cellulose, and hyaluronic acid** are used. The **maximum concentration** of the biopolymer should be used for optimal effect.

- **Interaction Mechanism:** Quantum chemical modeling confirmed that these polymers interact with the crystallite surfaces in an energetically favorable way, primarily through their OH groups.

Medical Applications and Biocompatibility

Zinc carbonate basic shows promise in medical and pharmaceutical fields.

- **Established Uses:** It is used as an ingredient in **antifungal creams, lotions, and powders** [1]. Highly insoluble forms like zinc carbonate are also used on inflamed skin for their astringent and absorbent properties [3].
- **Emerging Nanotechnology:** Biopolymer-stabilized ZnC-NPs open potential for **multifaceted applications in medicine** [2].
- **Safety Profile:** A **CAM assay and histological evaluation** demonstrated that ZnC-NPs stabilized with chitosan specifically showed **no toxic effect** and were compatible with the biological environment [2].

Key Takeaways for Researchers

- **Optimal Synthesis:** For high-quality ZnC-NPs, use zinc acetate and ammonium carbonate in a stoichiometric ratio with high concentrations of biopolymer stabilizers like chitosan [2].
- **Promising Material:** Biopolymer-stabilized zinc carbonate basic is a **versatile and biocompatible material** with strong potential for advanced drug delivery systems and other medical applications [2].
- **Critical Parameters:** Key factors for synthesis include the choice of precursor, precipitator, their ratio, and the type and concentration of the stabilizing biopolymer [2].

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